

Isoconazole nitrate UV-vis spectroscopy

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isoconazole Nitrate

CAS No.: 24168-96-5

Cat. No.: S530887

Get Quote

Fundamental Spectral Properties

The table below summarizes the key UV-vis spectral characteristics of **Isoconazole nitrate** (ISN) from technical literature:

Property	Description	Context & Conditions
Absorption Maxima (λ_{max})	274 nm, 282 nm [1] [2]	Primary peaks observed in ethanol solution [1] [2].
Linear Range	5–60 $\mu\text{g/mL}$ [3], 50–150 $\mu\text{g/mL}$ [2]	Validated concentration ranges for quantitative analysis.
Molar Absorptivity (ϵ)	Not explicitly reported	Search results confirm quantitative use but do not provide molar absorptivity coefficient values.

Validated Analytical Methods

Researchers have developed and validated several methods for determining ISN using UV-vis spectroscopy, particularly in mixtures and formulations.

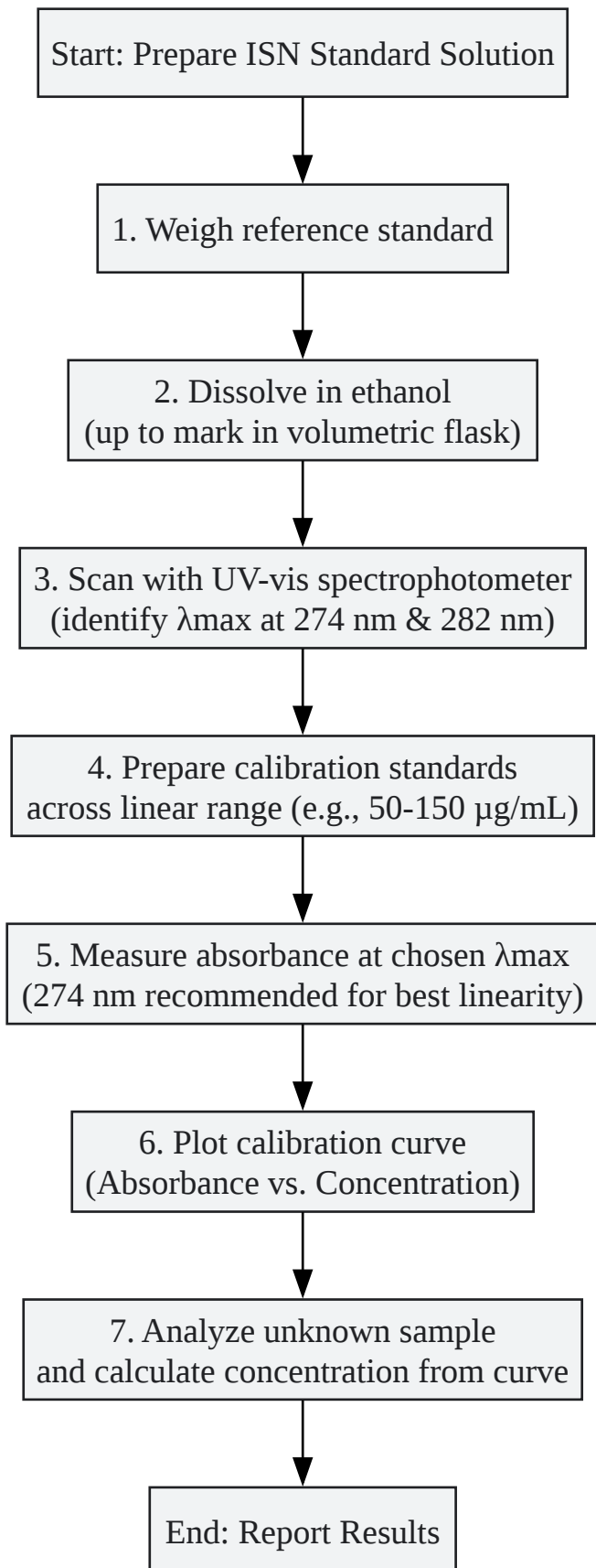
- **Simultaneous Determination in a Cream Formulation:** A study detailed four ratio-spectra-manipulating methods for the simultaneous analysis of ISN and Diflucortolone valerate (DIF) in a

commercial cream without preliminary separation [3]. The methods were Constant Center (CC), Ratio Difference (RD), First Derivative of the Ratio Spectra (1DD), and Mean Centering of Ratio Spectra (MC). For ISN, the methods demonstrated excellent mean percentage recoveries close to 100% with high precision [3].

- **HPLC Correlation:** A separate HPLC method for the same binary mixture (ISN and DIF) showed a linear range of 10–90 µg/mL for ISN, supporting the validity of the UV-vis concentration ranges [4].

Experimental Protocol for Quantitative Analysis

Below is a workflow for a basic quantitative assay of **Isoconazole nitrate** based on the validated methods:



Click to download full resolution via product page

Workflow for the quantitative UV-vis analysis of Isoconazole nitrate.

Key Considerations:

- **Solvent:** Use **ethanol** as it is transparent at the absorption maxima of ISN [1] [2].
- **Wavelength Selection:** For quantitative analysis, data taken at **274 nm** has shown better linearity for the calibration curve compared to 282 nm [2].
- **Method Validation:** The method has been validated to be rapid, require small amounts of reagents, and provide accurate and reproducible data, with a relative standard deviation (RSD) of a maximum of 0.22% in the 50-150 µg/mL range [2].

Advanced Application: Solubility Enhancement Studies

UV-vis spectroscopy plays a crucial role in characterizing formulations designed to overcome the poor aqueous solubility of ISN, a BCS Class II drug [5].

- **Inclusion Complexes with Methyl-β-Cyclodextrin (M-β-CD):** A 2025 study formed inclusion complexes of ISN with M-β-CD using freeze-drying (FD) and spray-drying (SD) methods [5].
- **Phase Solubility Analysis:** This technique was used to determine the complex's properties. The study found an **AL-type diagram**, indicating the formation of soluble complexes with a **1:1 molar ratio**. The apparent stability constant (**K_S**) was calculated to be **2711 M⁻¹**, and the complexation efficiency (CE) was 1.417 [5].
- **Solubility Enhancement:** The saturated solubility of pure ISN in water is **0.5088 ± 0.0062 mg/mL**. The ISN/M-β-CD complexes showed a significant increase, with the **spray-dried (SD) complex performing best**, achieving an approximately **seven-fold higher aqueous solubility** than pure ISN [5].

Research Gaps and Future Directions

While existing data is robust for analytical and formulation work, further fundamental characterization could be valuable:

- **Molar Absorptivity:** The specific molar absorptivity (ϵ) at the reported λ_{max} values is not detailed in the searched literature.
- **Full Spectral Profile:** Publicly available data focuses on peak maxima; a complete, published spectrum showing the full absorption band shape and any shoulders across the UV-vis range was not

found in this search.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. IRMS - Nicolae Testemitanu SUMPPh: Development and validation of... [repository.usmf.md]
2. Development and validation of the UV spectrophotometric ... [repository.usmf.md]
3. Comparative study on four spectrophotometric methods ... [sciencedirect.com]
4. HPLC and TLC chromatographic methods for simultaneous ... [sciencedirect.com]
5. Enhancing the Solubility of Isoconazole Nitrate Using ... [mdpi.com]

To cite this document: Smolecule. [Isoconazole nitrate UV-vis spectroscopy]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530887#isoconazole-nitrate-uv-vis-spectroscopy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com